

# independent replication and verification of published 5-Amino-N-ethylnicotinamide data

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Compound of Interest

Compound Name: 5-Amino-N-ethylnicotinamide

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## Independent Replication and Verification of 5-Amino-1MQ Data: A Comparative Guide

A note on the compound: Initial searches for "**5-Amino-N-ethylnicotinamide**" yielded no relevant experimental data. The vast majority of research in this area focuses on 5-amino-1-methylquinolinium (5-amino-1MQ), a well-documented inhibitor of the enzyme Nicotinamide N-methyltransferase (NNMT). This guide will therefore focus on the available data for 5-amino-1MQ, as it is the likely subject of interest for researchers in this field.

This guide provides a comprehensive overview of the independently published data on 5-amino-1MQ, a small molecule inhibitor of Nicotinamide N-methyltransferase (NNMT). The information is intended for researchers, scientists, and drug development professionals interested in the experimental validation and therapeutic potential of this compound.

### **Mechanism of Action**

5-amino-1MQ is a selective inhibitor of NNMT, a cytosolic enzyme that plays a crucial role in cellular metabolism. NNMT catalyzes the methylation of nicotinamide (a form of vitamin B3) to 1-methylnicotinamide (1-MNA). This process consumes S-adenosylmethionine (SAM), a universal methyl donor, and reduces the cellular pool of nicotinamide available for the synthesis of nicotinamide adenine dinucleotide (NAD+). By inhibiting NNMT, 5-amino-1MQ prevents the depletion of the NAD+ pool, leading to increased cellular NAD+ levels. Elevated NAD+ is



associated with enhanced mitochondrial function, increased energy expenditure, and the activation of sirtuins, a class of proteins involved in cellular health and longevity.

## **Quantitative Data Summary**

The following tables summarize the key quantitative findings from preclinical studies on 5-amino-1MQ. These studies, while not formal replications, have been conducted by various research groups, providing a degree of independent verification of the compound's effects.

In Vitro Efficacy of 5-amino-1MO

Parameter	Cell Line	Concentration	Result	Citation
NNMT Inhibition (EC50)	Differentiated 3T3-L1 adipocytes	2.3 ± 1.1 μM	50% inhibition of NNMT activity	[1]
Intracellular 1- MNA Levels	Differentiated 3T3-L1 adipocytes	10 μΜ	Significant decrease relative to control	[1]
Intracellular NAD+ Levels	Differentiated 3T3-L1 adipocytes	10 μΜ	~1.2 to 1.6-fold increase relative to control	[1]
Lipogenesis Inhibition	Differentiating 3T3-L1 pre- adipocytes	30 μΜ	50% reduction in lipid accumulation	[1]
Lipogenesis Inhibition	Differentiating 3T3-L1 pre- adipocytes	60 μΜ	70% reduction in lipid accumulation	[1]
Cell Viability	3T3-L1 pre- adipocytes	10 μΜ	No significant impact on cell viability	[1]

# In Vivo Efficacy of 5-amino-1MQ in Diet-Induced Obese (DIO) Mice



Parameter	Animal Model	Dosage	Duration	Result	Citation
Body Weight	Diet-Induced Obese (DIO) C57BI/6 Mice	20 mg/kg (thrice daily, subcutaneou s)	11 days	Progressive loss of body weight compared to controls	[1]
White Adipose Tissue (WAT) Mass	DIO C57BI/6 Mice	20 mg/kg (thrice daily, subcutaneou s)	11 days	Significant reduction in WAT mass	[2]
Adipocyte Size	DIO C57BI/6 Mice	Not specified	11 days	Over 30% decrease in adipocyte size	[3]
Plasma Total Cholesterol	DIO C57BI/6 Mice	Not specified	11 days	30% lower than control DIO mice	[3]
Food Intake	DIO C57BI/6 Mice	20 mg/kg (thrice daily, subcutaneou s)	11 days	No significant impact on food intake	[1]
Muscle Regeneration (Myofiber Cross- Sectional Area)	Aged Mice (post-injury)	10 mg/kg	1 week	1.8-fold increase in mean cross-sectional area of damaged muscle fibers	[4]



Contractile Function Aged Mice (post-injury)  Not specified Not specified  Not specified	~70% increase in treated mice [3] compared to controls
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## **Experimental Protocols**In Vitro Adipocyte Differentiation and Lipogenesis Assay

Cell Line: 3T3-L1 pre-adipocytes.[5]

#### Protocol:

- Cell Seeding: 3T3-L1 cells are seeded in a multi-well plate at a density of 3x10<sup>3</sup> cells per cm<sup>2</sup> and grown in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% bovine calf serum until they reach about 70% confluency.
- Initiation of Differentiation (Day 0): The growth medium is replaced with a differentiation medium containing DMEM, 10% fetal bovine serum (FBS), 0.5 mM 3-isobutyl-1-methylxanthine (IBMX), 1 μM dexamethasone, and 10 μg/mL insulin.[6][7] 5-amino-1MQ is added at various concentrations to the treatment groups.
- Insulin Medium (Day 3): The differentiation medium is replaced with a medium containing DMEM, 10% FBS, and 10 μg/mL insulin.[6]
- Maintenance (Day 6 onwards): The medium is replaced with fresh DMEM with 10% FBS every two days until full differentiation is achieved (typically by day 7-10).[6]
- Assessment of Lipogenesis: Lipid accumulation is quantified by staining the cells with Oil Red O. The stained lipid droplets are then extracted, and the absorbance is measured to determine the extent of lipogenesis.[8]

### In Vivo Study in Diet-Induced Obese (DIO) Mice

Animal Model: Male C57Bl/6 mice fed a high-fat diet (60% fat) for 11-12 weeks to induce obesity.[1][9]



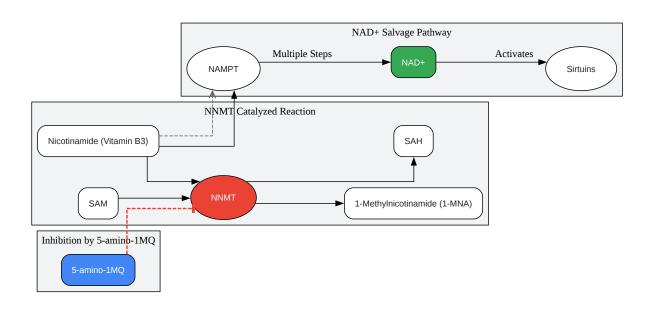
#### Protocol:

- Acclimation: Mice are acclimated to the housing conditions (21-23°C, 12-hour light/dark cycle) and diet.[1]
- Treatment: Mice are randomized into vehicle control and treatment groups. The treatment group receives subcutaneous injections of 5-amino-1MQ (e.g., 20 mg/kg) three times daily for a specified period (e.g., 11 days).[1] The vehicle group receives saline injections.
- Monitoring: Body weight and food intake are measured regularly (e.g., every other day).[1]
- Endpoint Analysis: At the end of the study, mice are euthanized, and tissues (e.g., white adipose tissue) and blood are collected for analysis. Adipose tissue mass is weighed, and plasma can be analyzed for cholesterol and other metabolites.[1][2]

## Signaling Pathways and Experimental Workflows NNMT-NAD+ Salvage Pathway

The diagram below illustrates the central role of NNMT in the NAD+ salvage pathway and how its inhibition by 5-amino-1MQ leads to increased NAD+ levels.





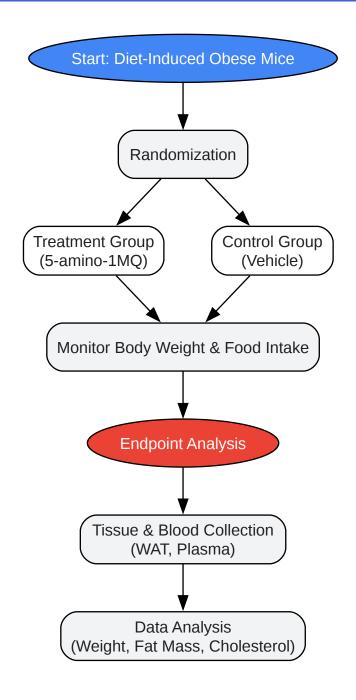
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Caption: Inhibition of NNMT by 5-amino-1MQ, preserving nicotinamide for NAD+ synthesis.

### **Experimental Workflow for In Vivo Studies**

This diagram outlines the general workflow for preclinical in vivo studies investigating the effects of 5-amino-1MQ.





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